

proper handling and storage of tetracyanonickelate compounds

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Compound of Interest

Compound Name: **Tetracyanonickelate**

Cat. No.: **B1213329**

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Technical Support Center: Tetracyanonickelate Compounds

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the proper handling, storage, and use of **tetracyanonickelate** compounds.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **tetracyanonickelate** compounds?

A1: **Tetracyanonickelate** compounds, such as potassium **tetracyanonickelate(II)**, are highly toxic. They are fatal if swallowed, inhaled, or in contact with skin. These compounds are also classified as carcinogens and can cause allergic skin reactions or asthma-like symptoms if inhaled. Furthermore, they are very toxic to aquatic life with long-lasting effects. Contact with acids will liberate highly toxic hydrogen cyanide gas.

Q2: What are the proper storage conditions for **tetracyanonickelate** compounds?

A2: These compounds should be stored in a cool, dry, and well-ventilated area in a tightly closed container. They must be stored away from incompatible materials such as strong oxidizing agents and acids.

Q3: What personal protective equipment (PPE) is required when handling **tetracyanonickelate** compounds?

A3: When handling **tetracyanonickelate** compounds, it is crucial to wear appropriate personal protective equipment. This includes chemical safety glasses or goggles, a face shield, nitrile or rubber gloves, and a full protective suit. A NIOSH-approved respirator should be used to avoid inhalation of dust.

Q4: What should I do in case of accidental exposure to a **tetracyanonickelate** compound?

A4: In case of accidental exposure, immediate action is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, while holding the eyelids open. Seek immediate medical attention.
- Skin Contact: Remove all contaminated clothing and wash the affected area with soap and plenty of water. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration, but avoid mouth-to-mouth resuscitation. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Q5: How should I dispose of **tetracyanonickelate** waste?

A5: **Tetracyanonickelate** waste is considered hazardous and must be disposed of in accordance with local, state, and federal regulations. Generally, it should be collected in a designated, labeled, and sealed container for hazardous waste. Contact your institution's environmental health and safety (EHS) office for specific disposal procedures. One recommended method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.

Quantitative Data

The following tables summarize key quantitative data for potassium **tetracyanonickelate(II)**.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	$K_2[Ni(CN)_4]$
Molecular Weight	240.96 g/mol (anhydrous)
Appearance	Yellow to orange crystalline solid
Melting Point	100 °C (dehydrates)
Density	1.875 g/mL
Solubility in Water	Soluble
Solubility in Organic Solvents	Data not readily available. Generally expected to be low in non-polar organic solvents.

Table 2: Toxicological Data

Parameter	Value	Species
LD		

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